

# Application Notes and Protocols: NMR Assignments for Corchoionoside C

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Corchoionoside C

Cat. No.: B188555

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These application notes provide detailed Nuclear Magnetic Resonance (NMR) assignments for **Corchoionoside C**, a naturally occurring ionone glucoside. The information is intended to support researchers in the fields of natural product chemistry, pharmacology, and drug development in the identification and characterization of this compound. **Corchoionoside C**, also known as (6S,9S)-Roseoside, has garnered interest for its biological activities, including the inhibition of histamine release.

## Chemical Structure

**Corchoionoside C** is a C13-norisoprenoid glucoside with the molecular formula  $C_{19}H_{30}O_8$ . Its structure consists of a megastigmane-type aglycone linked to a  $\beta$ -D-glucopyranosyl moiety.

Figure 1: Chemical Structure of **Corchoionoside C** ((6S,9S)-Roseoside)

## Quantitative NMR Data

The  $^1H$  and  $^{13}C$  NMR spectral data for **Corchoionoside C** are summarized in the table below. The assignments are based on data reported for the closely related stereoisomer (6S, 9R)-roseoside, which is expected to have very similar chemical shifts. The data were recorded in methanol- $d_4$  ( $CD_3OD$ ) at 400 MHz for  $^1H$  NMR and 100 MHz for  $^{13}C$  NMR.

Position	<sup>13</sup> C Chemical Shift (δc) in ppm	<sup>1</sup> H Chemical Shift (δH) in ppm (J in Hz)
Aglycone		
1	42.4	
2	50.7	2.12 (d, J=16.8), 2.48 (d, J=16.8)
3	201.2	
4	127.2	5.86 (br s)
5	167.2	
6	80.0	
7	131.5	5.84 (d, J=1.1)
8	135.3	5.85 (d, J=3.1)
9	77.2	4.35 (m)
10	21.1	1.27 (d, J=6.4)
11	23.4	1.02 (s)
12	24.6	1.03 (s)
13	19.5	1.90 (s)
Glucose Moiety		
1'	102.7	4.32 (d, J=7.8)
2'	75.2	
3'	78.1	
4'	71.7	
5'	78.0	
6'	62.8	

Note: Data is based on the reported values for (6S, 9R)-roseoside and may show slight variations for **Corchoionoside C** ((6S, 9S)-roseoside).

## Experimental Protocols

### Isolation of Corchoionoside C from Plant Material

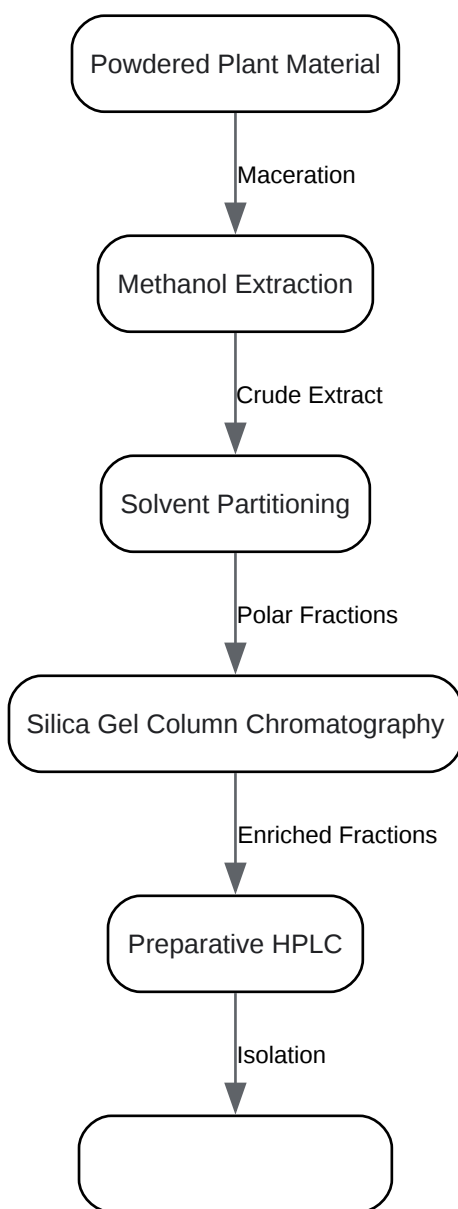
This protocol outlines a general procedure for the extraction and isolation of **Corchoionoside C** from plant sources such as the leaves of *Corchorus olitorius*.

#### a) Extraction:

- Air-dry the plant material (e.g., leaves) at room temperature and grind into a fine powder.
- Macerate the powdered material with methanol (MeOH) at room temperature for 72 hours.
- Filter the extract and concentrate under reduced pressure to obtain a crude methanol extract.
- Suspend the crude extract in water and partition successively with n-hexane, chloroform ( $\text{CHCl}_3$ ), and ethyl acetate (EtOAc) to separate compounds based on polarity. **Corchoionoside C** is expected to be in the more polar fractions.

#### b) Chromatographic Separation:

- Subject the EtOAc and/or aqueous fractions to column chromatography on silica gel.
- Elute the column with a gradient of increasing polarity, starting with a non-polar solvent system (e.g., n-hexane/EtOAc) and gradually increasing the polarity with methanol.
- Monitor the fractions by thin-layer chromatography (TLC) and combine fractions with similar profiles.
- Further purify the fractions containing **Corchoionoside C** using preparative high-performance liquid chromatography (HPLC) with a C18 column and a mobile phase of methanol and water.



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Caption: Isolation workflow for **Corchoionoside C**.

## NMR Analysis Protocol

### a) Sample Preparation:

- Dissolve approximately 5-10 mg of purified **Corchoionoside C** in 0.5 mL of deuterated methanol (CD<sub>3</sub>OD).

- Transfer the solution to a 5 mm NMR tube.

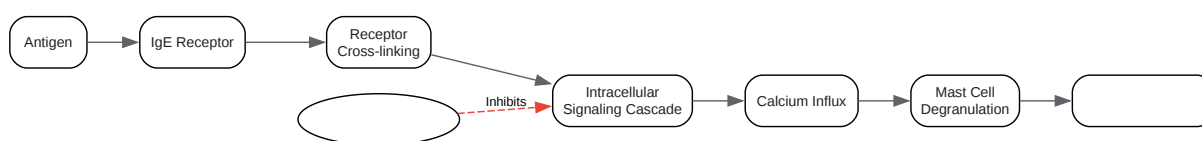
b) NMR Data Acquisition:

- Acquire  $^1\text{H}$  NMR spectra on a 400 MHz or higher field NMR spectrometer.
- Acquire  $^{13}\text{C}$  NMR spectra on a 100 MHz or higher field NMR spectrometer.
- Perform 2D NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) to confirm the structure and aid in the complete assignment of proton and carbon signals.

## Biological Activity: Inhibition of Histamine Release

**Corchoionoside C** has been reported to inhibit the release of histamine from mast cells.<sup>[1]</sup> Histamine is a key mediator in allergic and inflammatory responses. Its release from mast cells is triggered by the cross-linking of IgE receptors on the cell surface by antigens.

This inhibitory action suggests potential therapeutic applications for **Corchoionoside C** in allergic conditions. The exact mechanism of inhibition is a subject for further research but may involve the modulation of intracellular signaling pathways that follow IgE receptor activation.



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## References

- 1. Inhibition of mast cell histamine release by flavonoids and biflavonoids - PubMed [pubmed.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)